

# "5-(2-Bromophenyl)-4-pentynoic acid" molecular weight

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## Compound of Interest

Compound Name: 5-(2-Bromophenyl)-4-pentynoic acid

Cat. No.: B8593827

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## An In-depth Guide to the Molecular Weight of 5-(2-Bromophenyl)-4-pentynoic acid

This technical guide provides a detailed breakdown of the molecular weight of **5-(2-Bromophenyl)-4-pentynoic acid**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis. This document outlines the elemental composition and the precise calculation of its molecular weight based on standard atomic weights.

## Molecular Formula and Structure

The chemical structure of **5-(2-Bromophenyl)-4-pentynoic acid** consists of a pentynoic acid backbone with a 2-bromophenyl substituent at the 5th carbon position. The molecular formula is determined to be  $C_{11}H_9BrO_2$ . This formula is derived from its constituent parts: a pentynoic acid chain and a bromophenyl ring.

## Elemental Composition and Atomic Weights

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **5-(2-Bromophenyl)-4-pentynoic acid** are provided in the table below.

| Element  | Symbol | Count | Standard Atomic Weight (amu) | Total Contribution (amu) |
|----------|--------|-------|------------------------------|--------------------------|
| Carbon   | C      | 11    | 12.011                       | 132.121                  |
| Hydrogen | H      | 9     | 1.008                        | 9.072                    |
| Bromine  | Br     | 1     | 79.904                       | 79.904                   |
| Oxygen   | O      | 2     | 15.999                       | 31.998                   |

## Calculation of Molecular Weight

The molecular weight is calculated by summing the total atomic weight contributions of each element in the molecule.

$$\text{Molecular Weight} = (11 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) + (2 \times 15.999)$$

$$\text{Molecular Weight} = 132.121 + 9.072 + 79.904 + 31.998$$

$$\text{Molecular Weight} = 253.095 \text{ amu}$$

Therefore, the molecular weight of **5-(2-Bromophenyl)-4-pentynoic acid** is 253.095 g/mol .

## Visualization of Molecular Weight

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